

4-Bromo-3-chlorophenol chemical properties

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Compound of Interest

Compound Name: **4-Bromo-3-chlorophenol**

Cat. No.: **B077146**

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An In-depth Technical Guide to **4-Bromo-3-chlorophenol**

Core Chemical Identity

4-Bromo-3-chlorophenol is a halogenated phenol, a class of organic compounds characterized by a hydroxyl group attached to a benzene ring, which also bears bromine and chlorine substituents. These halogen atoms significantly influence the molecule's electronic properties, reactivity, and biological activity. It is recognized as a key intermediate in various industrial and synthetic processes.[\[1\]](#)[\[2\]](#)

Identifier	Value
IUPAC Name	4-bromo-3-chlorophenol
CAS Number	13631-21-5 [3] [4] [5] [6]
Molecular Formula	C ₆ H ₄ BrClO [3] [4] [5] [7]
Molecular Weight	207.45 g/mol [4] [5] [7]
InChI Key	FQEYHIPPYOSPLF-UHFFFAOYSA-N [3] [4] [7]
SMILES	C1=CC(=C(C=C1O)Cl)Br [7] [8]

Physicochemical Properties

The physical and chemical characteristics of **4-Bromo-3-chlorophenol** are summarized below. These properties are crucial for its handling, storage, and application in chemical synthesis.

Property	Value
Appearance	White to almost white, or pale cream/yellow powder or crystals.[3][9]
Melting Point	64-66 °C[3][4][10]
Boiling Point	267.5 ± 20.0 °C (Predicted)[3][10]
Density	1.788 ± 0.06 g/cm ³ (Predicted)[3][10]
pKa	8.43 ± 0.18 (Predicted)[3][10]
Water Solubility	Slightly soluble in water.[3][10][11]
Storage Temperature	Room temperature, under an inert atmosphere. [3][10]

Synthesis and Experimental Protocols

4-Bromo-3-chlorophenol is primarily synthesized through the bromination of 3-chlorophenol. The use of N-Bromosuccinimide (NBS) as a brominating agent is a common and effective method.[1]

Synthesis of 4-Bromo-3-chlorophenol using NBS

This protocol details a method to synthesize **4-Bromo-3-chlorophenol** with a high yield and purity.[1]

Materials:

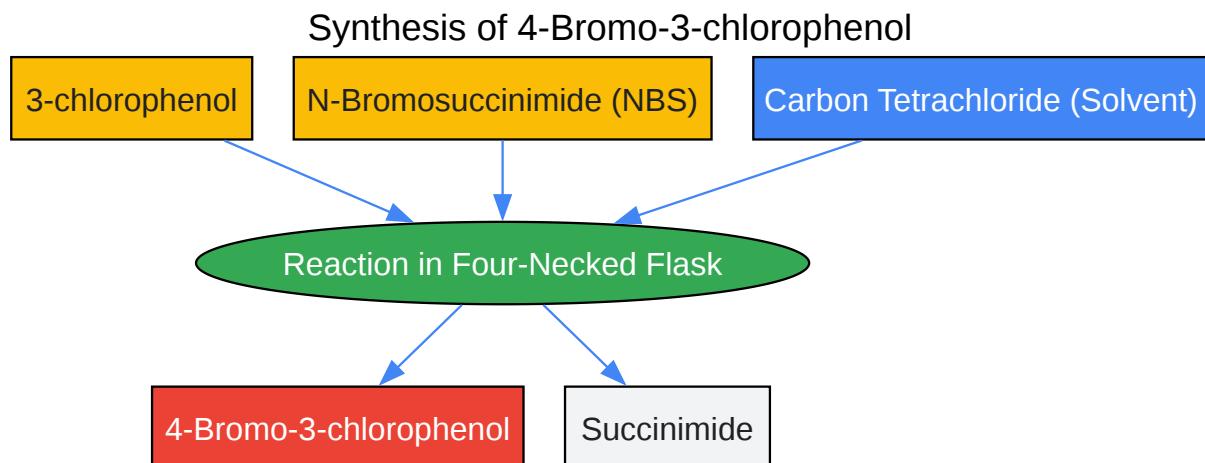
- 3-chlorophenol
- N-Bromosuccinimide (NBS)
- Carbon tetrachloride (CCl₄)

Procedure:

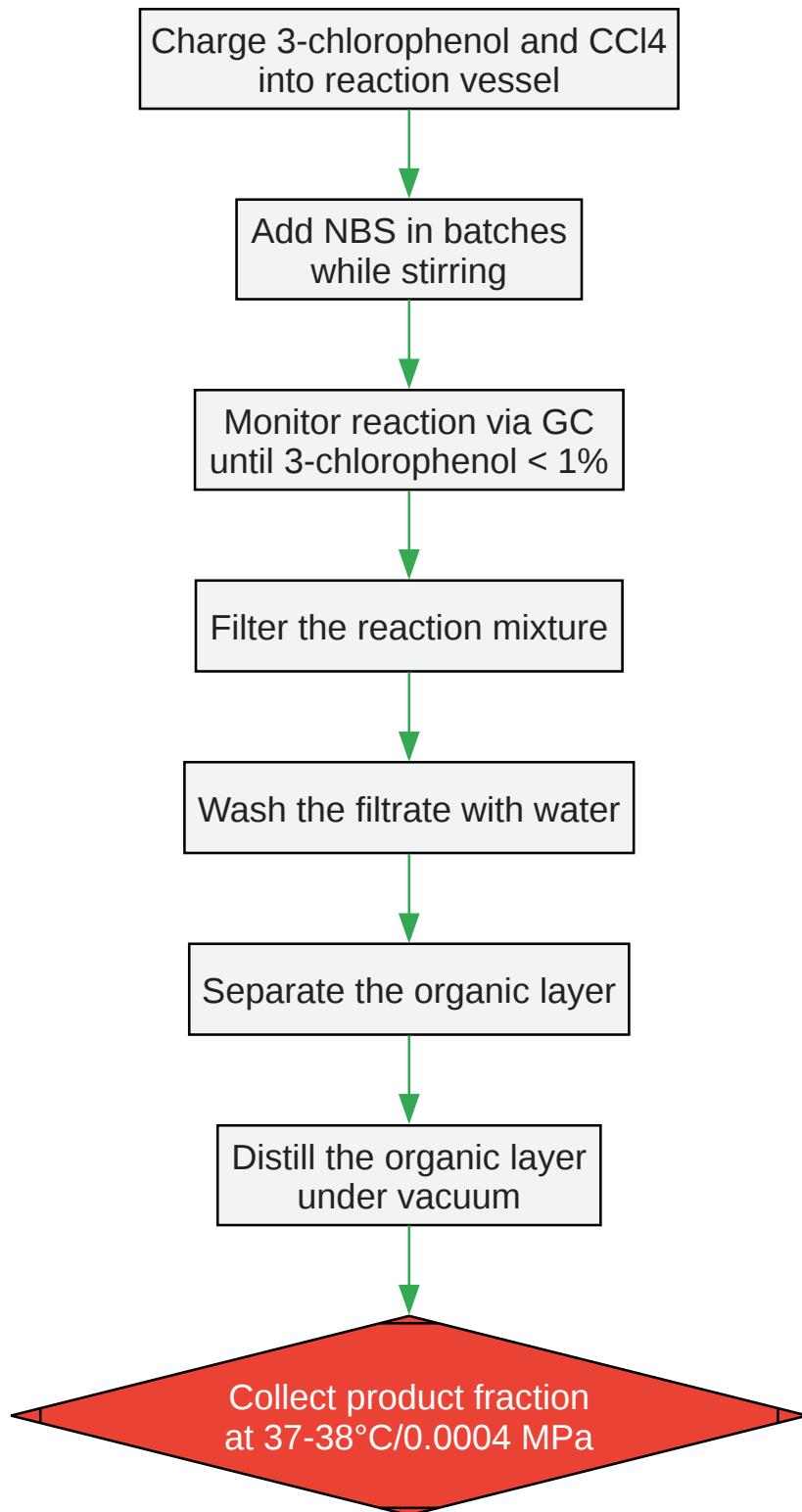
- To a four-necked flask, add 45.7 g (0.466 mol) of 3-chlorophenol and 80 mL of carbon tetrachloride.
- Initiate stirring.
- Add 82.74 g (0.465 mol) of NBS in batches at a controlled temperature.
- Monitor the reaction progress by taking samples every 2 hours for gas chromatography (GC) analysis.
- The reaction is considered complete when the mass fraction of 3-chlorophenol is less than 1%.
- Filter the resulting mixture.
- Wash the filtrate with water.
- The organic (oil) layer is then subjected to distillation to isolate the final product.
- The fraction collected at 37-38°C/0.0004 MPa is the **4-Bromo-3-chlorophenol** product.

Expected Outcome:

- Purity: >98% (as determined by GC)
- Yield: 87%



Experimental Workflow for Synthesis

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